

Proper Disposal of Flizasertib: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flizasertib

Cat. No.: B10856155

[Get Quote](#)

Flizasertib, an investigational serine/threonine kinase inhibitor, requires careful handling and disposal to mitigate risks to personnel and the environment. This guide provides essential safety information and a step-by-step operational plan for the proper disposal of **Flizasertib** in a laboratory setting, ensuring compliance with safety regulations and promoting a secure research environment.

Hazard Profile and Safety Precautions

The Safety Data Sheet (SDS) for **Flizasertib** identifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Researchers must adhere to the following precautionary statements:

- P264: Wash skin thoroughly after handling.^[1]
- P270: Do not eat, drink or smoke when using this product.^[1]
- P273: Avoid release to the environment.^[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.^[1]
- P330: Rinse mouth.^[1]
- P391: Collect spillage.^[1]

- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal protective equipment (PPE), including lab coats, safety goggles, and gloves, should be worn at all times when handling **Flizasertib**.

Quantitative Hazard Classification

For clarity, the GHS/OSHA HCS classification for **Flizasertib** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute aquatic toxicity	1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Step-by-Step Disposal Protocol

The disposal of **Flizasertib**, as an investigational drug, must comply with institutional, local, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).[2] The following protocol outlines the general procedure and should be adapted to meet the specific requirements of your institution's Environmental Health and Safety (EHS) office.

1. Initial Assessment and Segregation:

- Identify all **Flizasertib** waste, including unused product, partially used vials, contaminated labware (e.g., pipette tips, tubes), and contaminated PPE.
- Segregate **Flizasertib** waste from regular laboratory trash and other chemical waste streams at the point of generation.

2. Waste Containerization and Labeling:

- Select a compatible, leak-proof hazardous waste container. For vials and ampules, disposal in a designated screw-top hazardous waste container is recommended.[3]

- Label the container clearly with "Hazardous Waste" and the full chemical name "**Flizasertib**." Do not use abbreviations.[4]
- Include the Principal Investigator's name, laboratory location, and contact information on the label.[4]

3. Storage and Accumulation:

- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA).[4]
- The SAA should be a secure, secondary containment area away from general laboratory traffic.
- Conduct and document weekly inspections of the SAA to ensure proper storage and container integrity.[4]

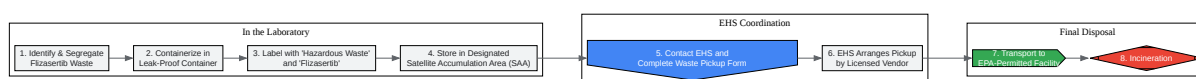
4. Request for Disposal:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Complete any required chemical waste disposal request forms provided by the EHS office.[4]

5. Final Disposal Method:

- The standard and recommended method for the final disposal of investigational drugs like **Flizasertib** is incineration at an EPA-permitted facility.[3][4] Your EHS office will coordinate with a licensed hazardous waste vendor for transport and incineration.

Below is a diagram illustrating the workflow for the proper disposal of **Flizasertib**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Flizasertib|2268739-68-8|MSDS [dcchemicals.com]
- 2. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 3. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- 4. research.cuanschutz.edu [research.cuanschutz.edu]
- To cite this document: BenchChem. [Proper Disposal of Flizasertib: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10856155#flizasertib-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com